

Safeguarding Your Research: A Comprehensive Guide to Handling Lanthanum Nickel Oxide

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Compound of Interest

Compound Name: *Lanthanum nickel oxide*

Cat. No.: *B13748301*

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Essential safety protocols and logistical plans for the handling and disposal of **Lanthanum Nickel Oxide** are critical for ensuring a safe laboratory environment. This guide provides immediate, procedural, and step-by-step instructions to mitigate risks and streamline your operational workflow when working with this compound.

Lanthanum Nickel Oxide (LaNiO₃) is a valuable material in research, but it is not without its hazards. It can cause skin, eye, and respiratory irritation.^[1] More severe effects may include allergic skin reactions, and it is suspected of causing cancer and causing damage to organs through prolonged or repeated exposure.^{[1][2]} Therefore, adherence to strict safety protocols is paramount.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **Lanthanum Nickel Oxide**.

PPE Category	Specification	Rationale
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. ^[3] A respirator with P100 (USA) or P3 (EN143) cartridges is recommended as a backup to engineering controls. ^[1]	To prevent the inhalation of dust particles, which can cause respiratory irritation, allergic reactions, and may lead to long-term organ damage or cancer. ^{[1][2]}
Eye Protection	Chemical safety goggles or safety glasses with side shields are required. ^{[2][4][5]}	To protect eyes from dust particles that can cause mechanical irritation. ^[2]
Hand Protection	Impermeable protective gloves, such as nitrile rubber (0.11mm thick), are recommended. ^{[1][2]}	To prevent skin contact, which can lead to irritation and allergic skin reactions. ^{[1][6]}
Skin and Body Protection	A lab coat, long-sleeved clothing, and closed-toe shoes are mandatory. ^{[1][5]} In situations where dust is generated, dustproof clothing should be worn. ^[2]	To minimize skin exposure to the compound. Contaminated clothing should be removed and washed before reuse. ^{[2][6]}

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Lanthanum Nickel Oxide** will minimize the risk of exposure and contamination.

1. Preparation:

- Ensure that a designated handling area is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.

- Locate the nearest safety shower and emergency eye wash station.[2]
- Ensure proper ventilation, such as a chemical fume hood, is operational to minimize dust concentrations.[2][5][6]

2. Handling the Compound:

- Avoid the formation and inhalation of dust at all times.[2][5][6]
- Do not eat, drink, or smoke in the handling area.[2]
- Wash hands thoroughly after handling the material.[2][6]

3. In Case of a Spill:

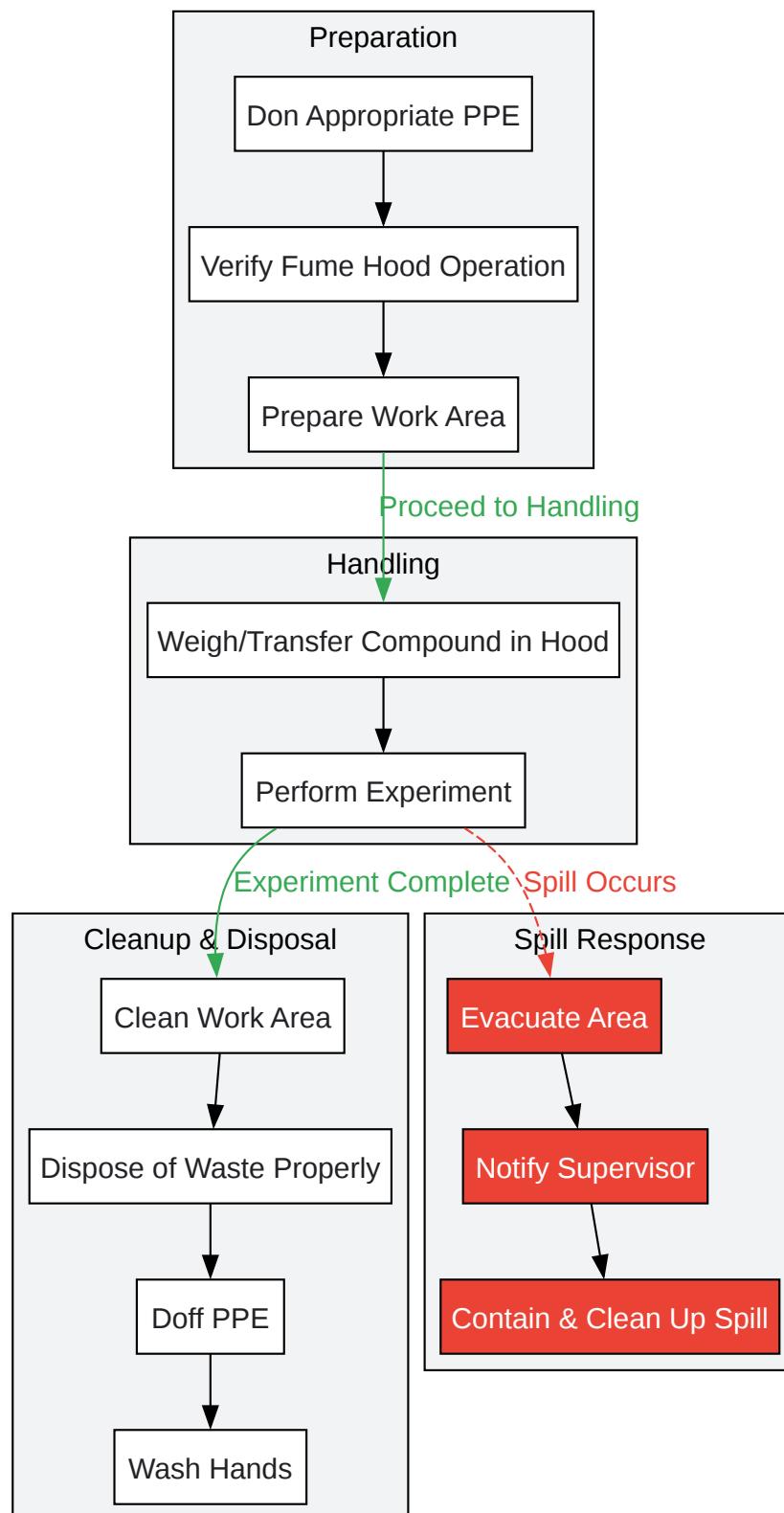
- For non-emergency personnel, evacuate the area. For emergency personnel, wear appropriate PPE and stop the leak if it is safe to do so.[2]
- Ventilate the area of the spill.[2]
- For containment, use dikes or absorbents to prevent migration into sewers or streams.[2]
- Clean up spills immediately. Use a dust suppressant when cleaning mechanically and place the material in a sealed container for disposal.[2]

Disposal Plan

The disposal of **Lanthanum Nickel Oxide** and any contaminated materials must be conducted in accordance with all local, regional, national, and international regulations.[1][2] This material can be toxic to aquatic life, and release into the environment should be avoided.[2] Do not dispose of it in sewers or waterways.[2]

Experimental Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling **Lanthanum Nickel Oxide** in a laboratory setting.

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